

The Function and Application of Vps34-IN-1: A Technical Guide

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Compound of Interest

Compound Name: Vps34-IN-1

Cat. No.: B1194436

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Introduction

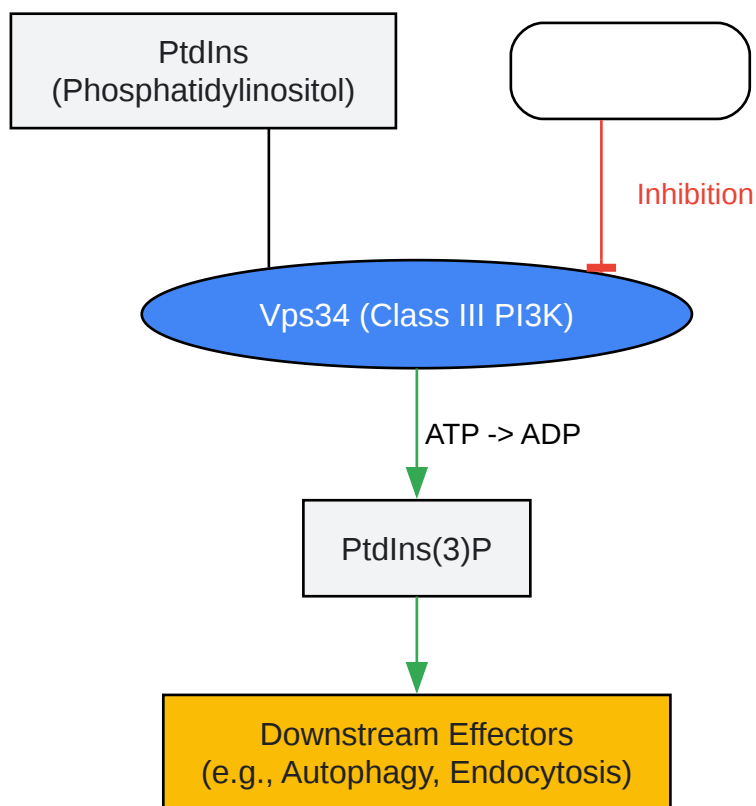
Vps34 (Vacuolar protein sorting 34), the sole member of the class III phosphoinositide 3-kinase (PI3K) family in mammals, is a critical regulator of fundamental cellular processes.^{[1][2][3][4][5]} Its primary function is to phosphorylate phosphatidylinositol (PtdIns) to generate phosphatidylinositol 3-phosphate (PtdIns(3)P), a key lipid second messenger.^{[2][6]} This localized production of PtdIns(3)P on endosomal and lysosomal membranes serves as a docking site for proteins containing PtdIns(3)P-binding domains like FYVE and PX, thereby orchestrating membrane trafficking events essential for autophagy, endocytosis, and phagocytosis.^{[1][2][6][7]}

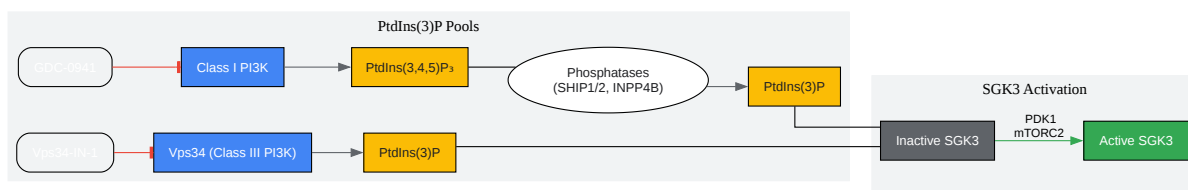
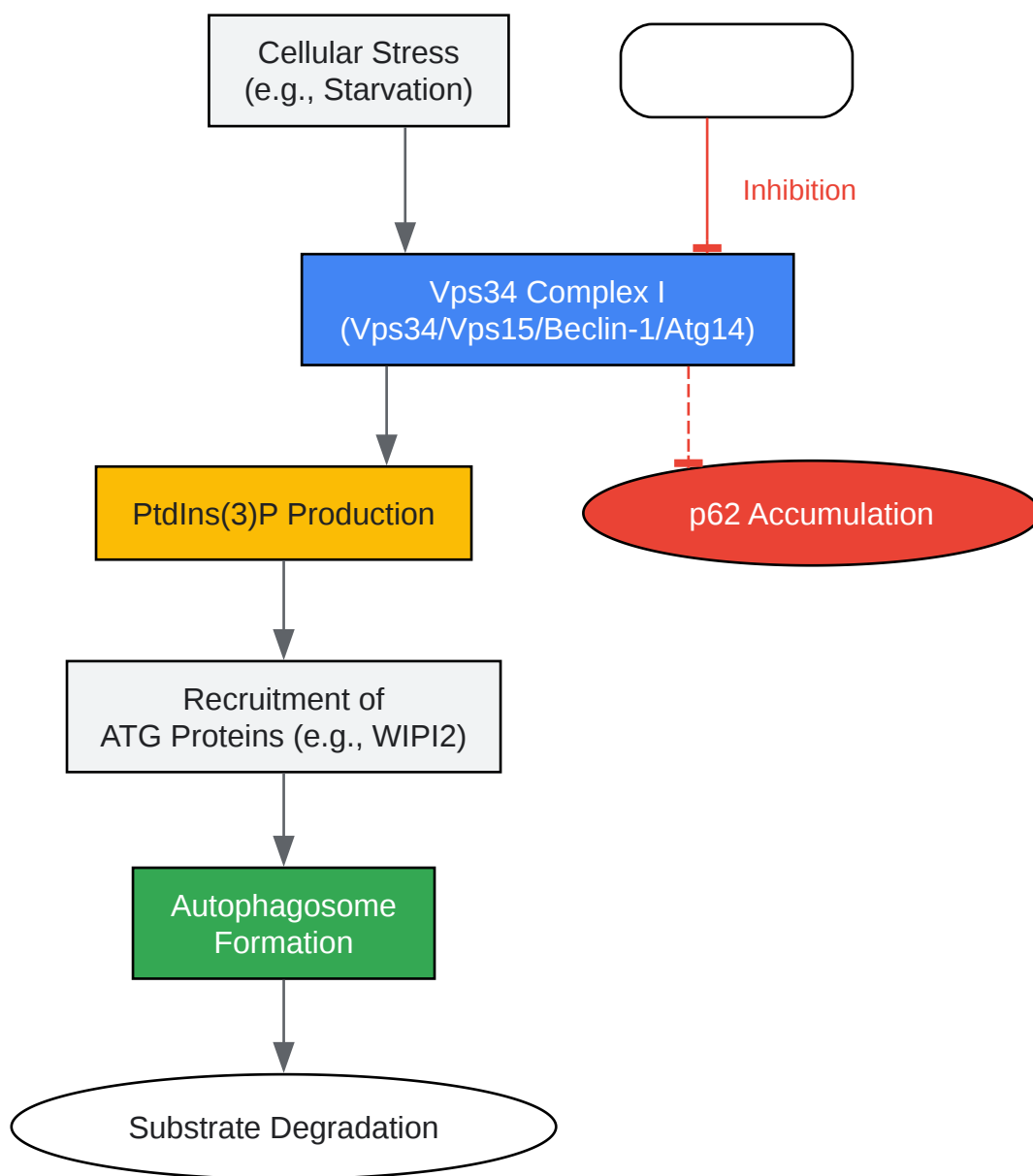
Vps34-IN-1 is a potent, selective, and cell-permeable small molecule inhibitor of Vps34.^{[6][8]} Its high specificity for Vps34 over other lipid and protein kinases, including class I and class II PI3Ks, makes it an invaluable chemical probe for elucidating the specific cellular roles of Vps34.^{[6][7][8]} This guide provides an in-depth overview of the function of **Vps34-IN-1**, its mechanism of action, its effects on cellular signaling pathways, and detailed experimental protocols for its use in research.

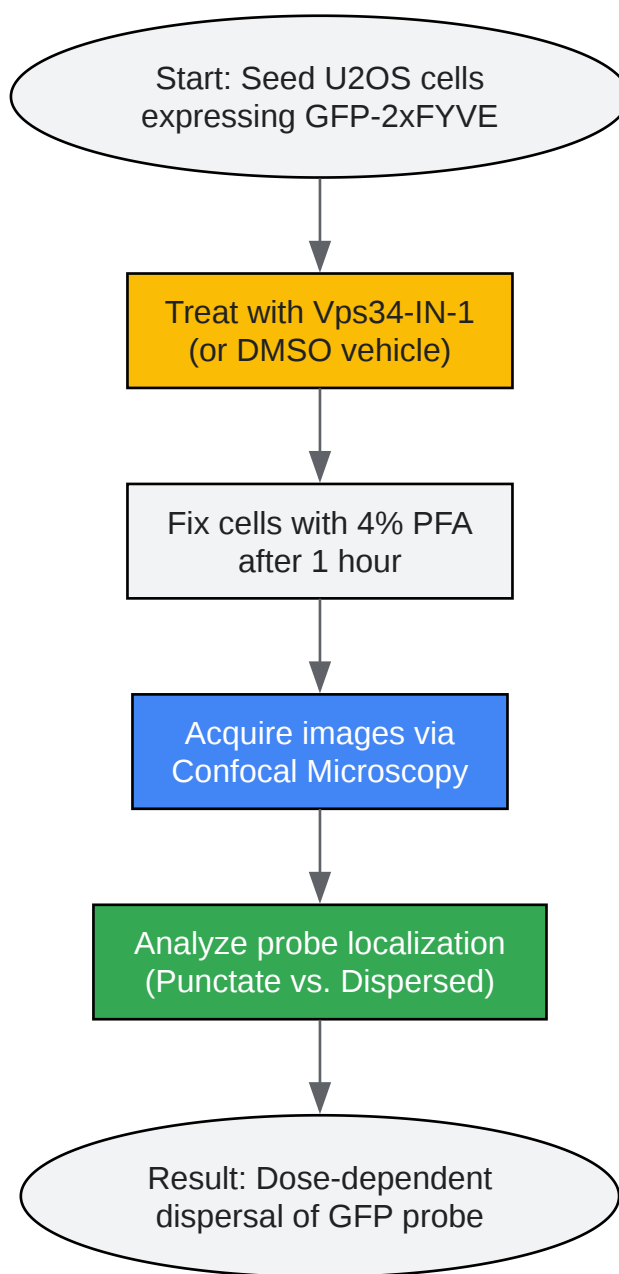
Core Mechanism of Action

Vps34-IN-1 exerts its function by directly inhibiting the catalytic activity of Vps34. It competitively binds to the ATP-binding cleft of the Vps34 kinase domain, preventing the phosphorylation of PtdIns to PtdIns(3)P.^[9] This leads to a rapid and dose-dependent depletion of the cellular PtdIns(3)P pool, particularly at endosomal membranes.^{[6][7][8]} The direct

consequence is the disruption of all downstream processes that rely on PtdIns(3)P for the recruitment and activation of effector proteins.







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